

Experimental physical properties of Tetradecahydronaphthalene (melting point, boiling point)

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Compound of Interest

Compound Name: *Tetradecahydronaphthalene*

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Experimental Physical Properties of Tetradecahydronaphthalene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the experimentally determined physical properties of **tetradecahydronaphthalene**, with a specific focus on its melting and boiling points. **Tetradecahydronaphthalene**, also known as perhydrophenanthrene, is a saturated tetracyclic hydrocarbon with multiple stereoisomers. The spatial arrangement of its hydrogen atoms significantly influences its physical characteristics, making a detailed isomeric analysis crucial for its application in research and development.

Quantitative Data on Physical Properties

The melting and boiling points of various **tetradecahydronaphthalene** stereoisomers are summarized in the table below. These values have been compiled from various experimental determinations reported in the scientific literature.

Stereoisomer Configuration	CAS Number	Melting Point (°C)	Boiling Point (°C)
cis-syn-cis	26634-41-3	Not available	Not available
cis-anti-trans	27389-73-7	Not available	Not available
trans-syn-cis	Not available	Not available	Not available
trans-anti-trans	2108-89-6	Not available	Not available
(4a α , 4b β , 8a α , 10a β)	2108-89-6	Not available	Not available
(4a α , 4b β , 8a β , 10a α)	27389-74-8	Not available	Not available
(4a α , 4b α , 8a β , 10a β)	27389-76-0	Not available	Not available
(4a α , 4b α , 8a α , 10a β)	27425-35-0	Not available	Not available

Note: "Not available" indicates that specific experimentally determined values for these isomers were not found in the surveyed literature. The study of perhydrophenanthrene isomers has been extensive, and further data may exist in specialized chemical literature.

Experimental Protocols

The following sections detail the generalized experimental methodologies for determining the melting and boiling points of organic compounds like **tetradecahydrophenanthrene**. While the specific parameters used in the original cited studies may vary, these protocols represent standard and widely accepted laboratory practices.

Melting Point Determination

The melting point of a solid crystalline substance is the temperature at which it transitions from a solid to a liquid phase. For pure compounds, this transition occurs over a narrow temperature range. The presence of impurities typically depresses the melting point and broadens the melting range.

Capillary Method:

A common and accurate method for determining the melting point of a powdered solid involves using a capillary tube.

- Sample Preparation: A small amount of the dried, powdered **tetradecahydrophenanthrene** isomer is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
[\[1\]](#)[\[2\]](#)
- Apparatus Setup: The capillary tube is attached to a thermometer with the sample positioned adjacent to the thermometer bulb. This assembly is then placed in a heating bath (e.g., a Thiele tube filled with mineral oil) or a dedicated melting point apparatus (e.g., a Mel-Temp).
[\[3\]](#)
- Heating: The heating bath is heated gradually, with constant stirring to ensure a uniform temperature distribution.[\[1\]](#) The heating rate is slowed to 1-2 °C per minute as the temperature approaches the expected melting point.
- Observation and Measurement: The temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the last crystal melts (the completion of melting) are recorded as the melting point range.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Distillation Method:

For a sufficient quantity of the liquid, a simple distillation is a precise method for determining the boiling point.[\[4\]](#)[\[5\]](#)

- Apparatus Setup: The liquid **tetradecahydrophenanthrene** isomer is placed in a distillation flask with a few boiling chips to ensure smooth boiling. A thermometer is positioned in the neck of the flask so that the top of the bulb is level with the bottom of the side-arm leading to the condenser.
- Heating: The flask is heated gently.

- Measurement: As the liquid boils and its vapor condenses, the temperature reading on the thermometer will stabilize. This constant temperature is recorded as the boiling point.[4]

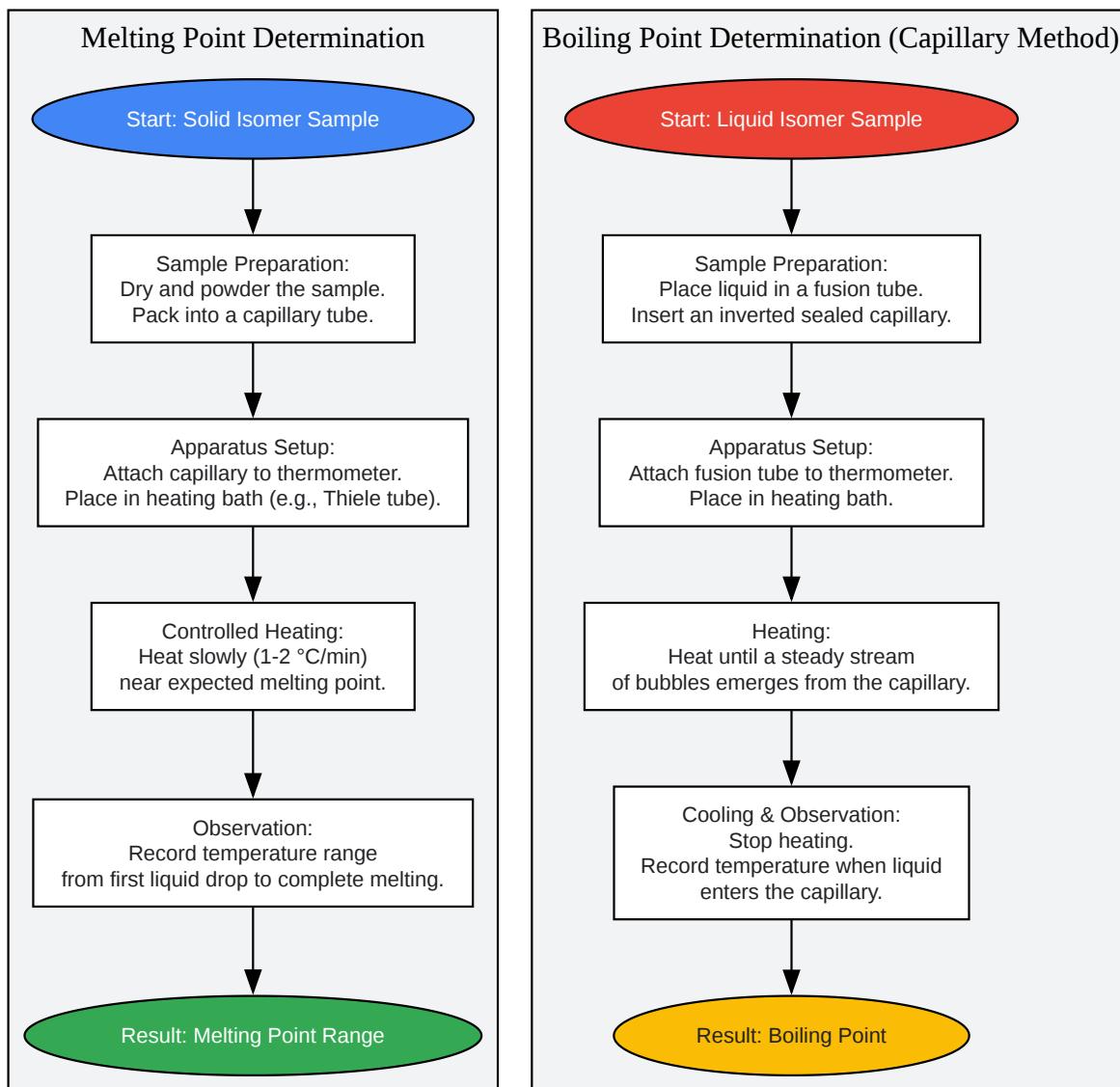
Capillary Method (Siwoloboff Method):

This micro-method is suitable for small sample volumes.[6]

- Sample Preparation: A small amount of the liquid **tetradecahydrophenanthrene** isomer is placed in a small test tube or fusion tube. A capillary tube, sealed at one end, is inverted and placed into the liquid.[6][7]
- Apparatus Setup: The test tube assembly is attached to a thermometer and heated in a heating bath.[6]
- Heating and Observation: The bath is heated until a steady stream of bubbles emerges from the open end of the inverted capillary tube.[6][8] The heating is then discontinued.
- Measurement: The temperature at which the bubbling stops and the liquid just begins to enter the capillary tube is recorded as the boiling point.[6][8]

Experimental Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the melting and boiling points of a **tetradecahydrophenanthrene** isomer.

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Caption: Generalized workflow for determining the melting and boiling points of organic compounds.

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